

2-Heptanol flammability safety handling precautions

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Compound Focus: 2-Heptanol

CAS No.: 543-49-7

Cat. No.: S560084

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Flammability and Physical Properties

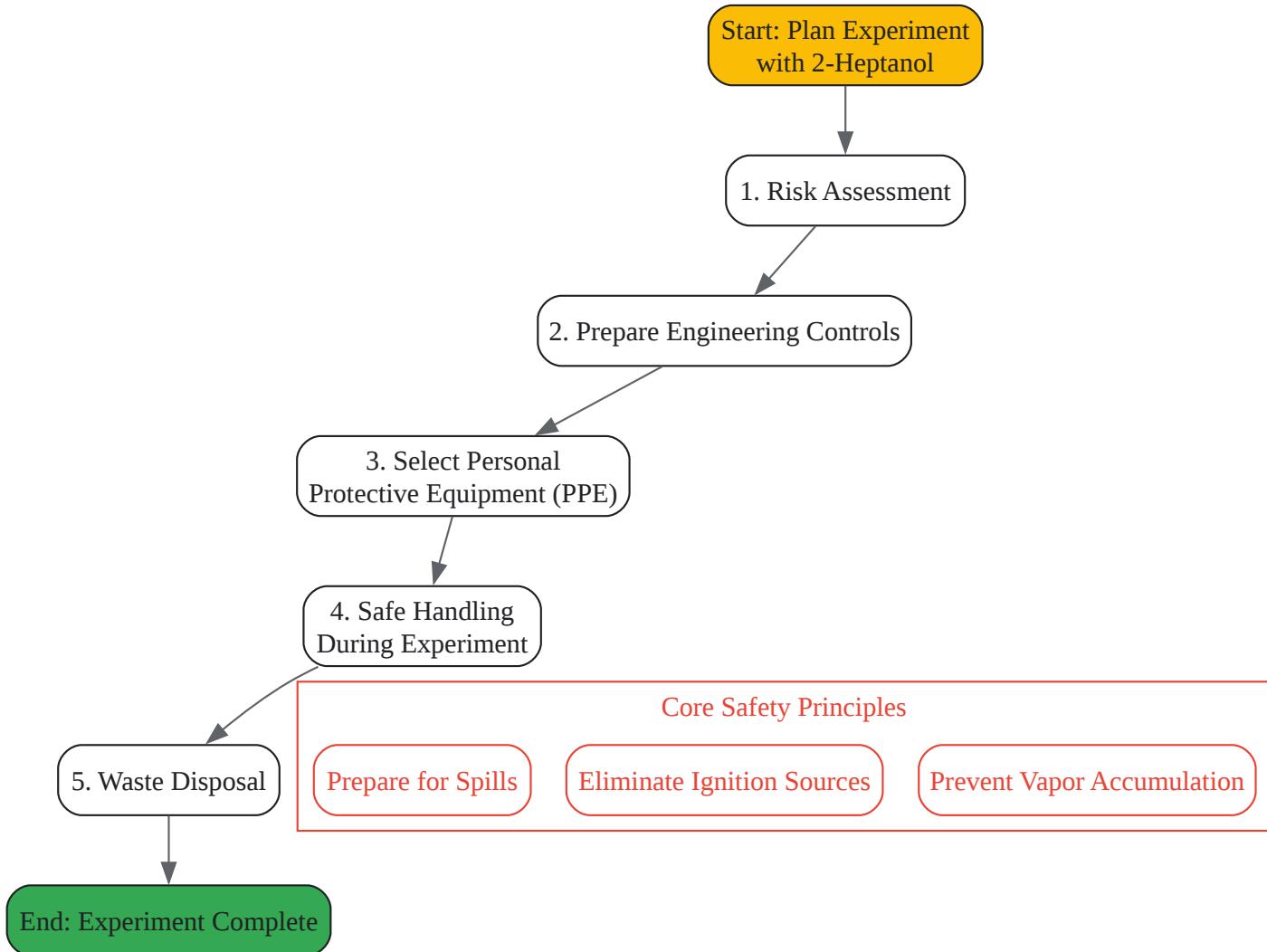
The table below summarizes the key physical property related to flammability found in the search results:

Property	Value	Source
Flash Point	64.4 °C (148 °F)	[1]
Boiling Point	160 - 162 °C @ 760 mmHg	[1]
Physical Form	Colorless clear liquid	[1]

A flash point of 64.4 °C classifies **2-heptanol** as a **flammable liquid**. It presents a fire risk, especially if heated or used near ignition sources like hot plates or open flames.

Experimental Workflow for Safe Handling

The following diagram outlines a general workflow for safely handling flammable liquids like **2-heptanol** in a laboratory setting. This protocol is based on standard lab safety practices, as detailed handling procedures for **2-heptanol** specifically were not found in the search results.



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Frequently Asked Questions

- **What is the flash point of 2-heptanol?** The flash point is **64.4 °C (148 °F)** [1]. This is a critical parameter for assessing fire risk.

- Is **2-heptanol** chiral? Yes. The **2-heptanol** molecule has a chiral center (carbon-2 bonded to four different groups) [2], meaning it exists as two non-superimposable mirror images (R and S enantiomers). This property is important in pharmaceuticals and separations [3] [4].

Important Limitations and Next Steps

The search results lack comprehensive safety details such as:

- **GHS Hazard Pictograms**
- **NFPA Fire Diamond Ratings**
- **Personal Protective Equipment (PPE) requirements**
- **Incompatible materials**
- **Specific first-aid measures**
- **Detailed storage conditions**

For complete safety information, I recommend you:

- **Consult the Safety Data Sheet (SDS):** Always obtain the most recent SDS from your chemical supplier (e.g., Sigma-Aldrich, TCI) before working with **2-heptanol** [1].
- **Follow Institutional Protocols:** Adhere to the specific safety and waste disposal guidelines established by your laboratory or organization.

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References

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